

Application Notes and Protocols: Indicine N-oxide Cytotoxicity in Colon Cancer Cell Lines

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Compound of Interest

Compound Name: *Indicine N-oxide*

Cat. No.: *B129474*

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Introduction

Indicine N-oxide, a pyrrolizidine alkaloid originally isolated from the plant *Heliotropium indicum*, has demonstrated notable antitumor properties in various preclinical models. Its mechanism of action is primarily attributed to its ability to induce DNA damage and interfere with microtubule dynamics, ultimately leading to cell cycle arrest and apoptosis.^[1] Clinical interest in **indicine N-oxide** has included its potential application against various malignancies, with some studies suggesting that colon carcinoma may be responsive to this agent.^{[1][2]}

These application notes provide a comprehensive overview of the methodologies used to assess the cytotoxic effects of **indicine N-oxide** on colon cancer cell lines. The included protocols and data are intended for researchers, scientists, and drug development professionals engaged in oncology research.

Cytotoxicity Data

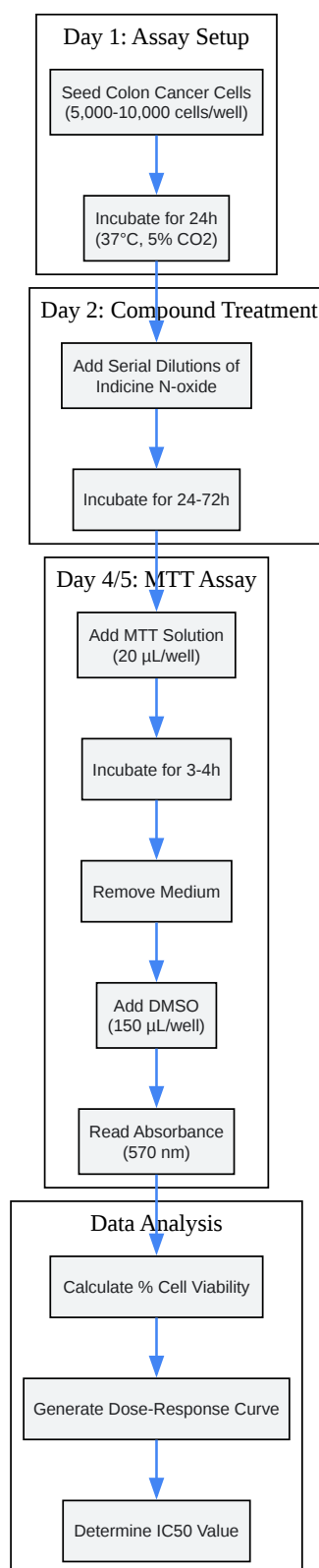
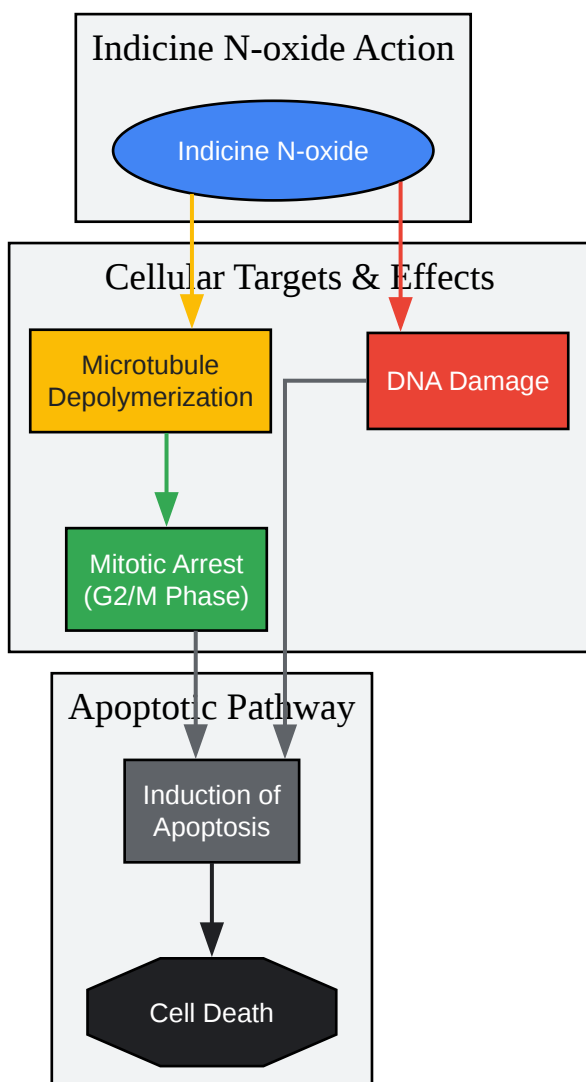
While specific cytotoxicity data for **indicine N-oxide** in a wide range of colon cancer cell lines is not extensively documented in publicly available literature, broader studies have established its effective concentration range. The half-maximal inhibitory concentration (IC₅₀) for **indicine N-oxide** has been reported to be between 46 and 100 μ M across various cancer cell lines. This range serves as a crucial starting point for designing cytotoxicity assays in specific colon cancer cell lines such as HCT-116, HT-29, and Caco-2.

Compound	Cancer Type	IC50 Range (μM)	Reference
Indicine N-oxide	Various Cancer Cell Lines	46 - 100	[3]

Note: Researchers should perform dose-response experiments to determine the precise IC50 value in their specific colon cancer cell line of interest.

Proposed Mechanism of Action

Indicine N-oxide exerts its cytotoxic effects through a dual mechanism that disrupts critical cellular processes. Firstly, it acts as a DNA-damaging agent, leading to the activation of DNA damage response pathways. Secondly, it interferes with microtubule polymerization, causing a disruption of the mitotic spindle, which in turn induces mitotic arrest. Both of these cellular insults can converge to trigger the intrinsic apoptotic pathway, leading to programmed cell death.



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References

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- 2. Phase II trial of indicine N-oxide (INDI) in patients with advanced colorectal carcinoma - PubMed [pubmed.ncbi.nlm.nih.gov]
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